

# m-PEG48-Br safety data sheet and handling

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## Compound of Interest

Compound Name: *m*-PEG48-Br

Cat. No.: B12418121

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## An In-Depth Technical Guide to the Safe Handling of **m-PEG48-Br**

For researchers, scientists, and drug development professionals, the proper handling of specialized reagents is paramount to ensuring both experimental success and laboratory safety. This guide provides a comprehensive overview of the safety data and handling procedures for methoxy-poly(ethylene glycol)-bromide with 48 repeating units (**m-PEG48-Br**), a commonly utilized PEGylation reagent.

## Chemical Identification

Identifier	Information
Chemical Name	Methoxy-poly(ethylene glycol)-bromide
Synonyms	mPEG-Br, Methoxy PEG bromide
Molecular Formula	CH <sub>3</sub> O(CH <sub>2</sub> CH <sub>2</sub> O) <sub>48</sub> Br
Primary Use	Laboratory chemical for synthesis, medical research, drug-release, nanotechnology, and new materials research. <sup>[1]</sup>

## Hazard Identification

According to available safety data sheets for mPEG-Bromide compounds, **m-PEG48-Br** is not classified as a hazardous substance or mixture.<sup>[2]</sup> However, as with any chemical reagent, appropriate caution should be exercised.

GHS Classification: Not a hazardous substance or mixture.[2] Label Elements: No GHS label elements, including precautionary statements, are required.[2] Other Hazards: None identified.  
[2]

## First Aid Measures

In the event of exposure, the following first aid measures should be taken.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration.
Skin Contact	Wash the affected area with soap and plenty of water. Remove any contaminated clothing.
Eye Contact	Flush eyes with water as a precautionary measure.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

## Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Special Hazards	No specific data available.
Protective Equipment	For significant fires, wear a self-contained breathing apparatus.

## Accidental Release Measures

Aspect	Recommendation
Personal Precautions	Avoid dust formation and breathing vapors, mist, or gas.
Environmental Precautions	Prevent the material from entering drains or water courses.
Containment and Cleaning	Mix with an inert absorbent material (e.g., sand, vermiculite), sweep up, and place in a sealed container for disposal.

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **m-PEG48-Br** and ensuring laboratory safety.

Aspect	Recommendation
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin and eyes. Do not breathe dust.
Storage	Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperatures vary by supplier, typically ranging from -5°C to -20°C. Keep away from direct sunlight.

## Exposure Controls and Personal Protection

Control/Protection	Recommendation
Engineering Controls	Use only in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU).
Hand Protection	Handle with gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with good laboratory practices. Wash and dry hands after handling.
Skin and Body Protection	Wear appropriate protective clothing.
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator.

## Physical and Chemical Properties

Specific quantitative data for **m-PEG48-Br** is not readily available. The following table summarizes general properties.

Property	Value
Appearance	White to off-white solid.
Solubility	Soluble in water and many organic solvents.

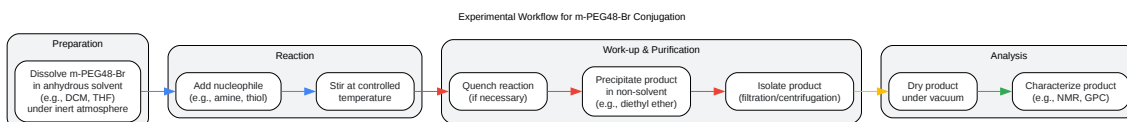
## Stability and Reactivity

Aspect	Information
Reactivity	The bromide group is reactive and can undergo nucleophilic substitution reactions with amines, thiols, and other nucleophiles.
Chemical Stability	Stable under recommended storage conditions.
Hazardous Reactions	No data available.
Conditions to Avoid	Heat, flames, and sparks.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	No data available.

## Experimental Protocols and Handling Considerations

**m-PEG48-Br** is a key intermediate in the synthesis of various PEG derivatives for bioconjugation, drug delivery, and materials science. The bromide end-group allows for facile conversion to other functional groups.

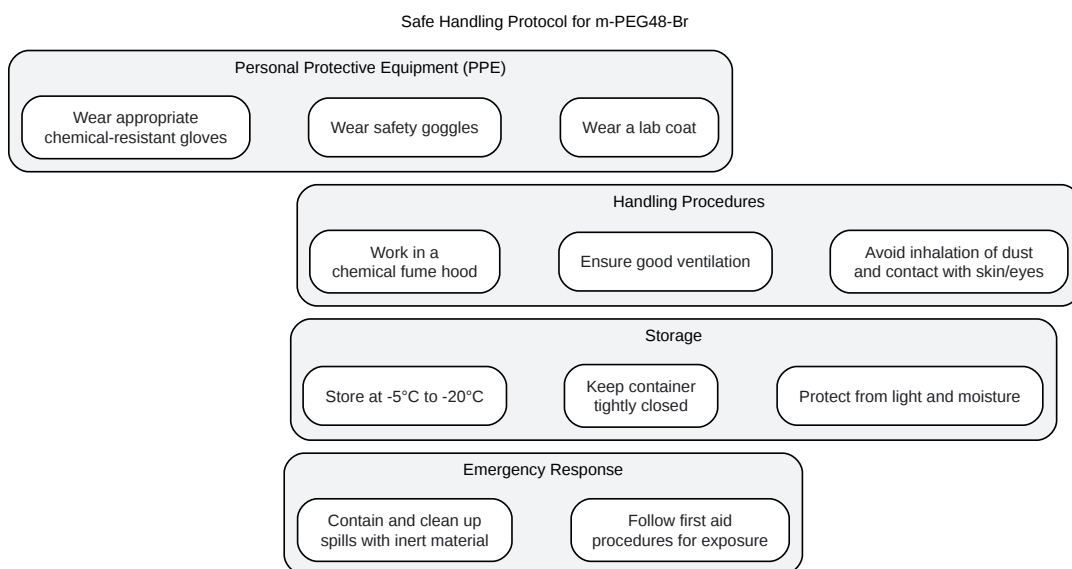
A typical experimental workflow involving **m-PEG48-Br** for the synthesis of a PEGylated product is outlined below.



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Caption: A generalized workflow for the nucleophilic substitution reaction of **m-PEG48-Br**.

The following diagram illustrates the logical relationship for safe handling practices in the laboratory.



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Caption: Key safety considerations for the handling and storage of **m-PEG48-Br**.

## Toxicological Information

Detailed toxicological studies for **m-PEG48-Br** are not available. The major component, polyethylene glycol, is generally considered to have low toxicity. However, the chemical, physical, and toxicological properties of **m-PEG48-Br** have not been thoroughly investigated.

## Disposal Considerations

Dispose of **m-PEG48-Br** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to arrange for disposal by a licensed disposal company.

This technical guide is intended to provide a summary of the available safety and handling information for **m-PEG48-Br**. It is essential for all laboratory personnel to be familiar with this information and to follow good laboratory practices when handling this or any other chemical reagent. Always refer to the most current safety data sheet provided by the supplier before use.

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## References

- 1. mPEG-Br, methoxy PEG bromide - Biopharma PEG [biochempeg.com]
- 2. researchgate.net [researchgate.net]
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